

# Larotininib solubility in DMSO for cell culture

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## Compound of Interest

Compound Name: Larotininib

Cat. No.: B15139206

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## Larotrectinib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Larotininib** in cell culture experiments, with a specific focus on its solubility in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Larotrectinib for cell culture experiments?

A1: The recommended solvent for dissolving Larotrectinib for in vitro cell culture applications is high-purity, anhydrous Dimethyl Sulfoxide (DMSO). It is crucial to use freshly opened DMSO to avoid moisture absorption, which can negatively impact the solubility of the compound.<sup>[1][2][3]</sup>

Q2: What is the maximum concentration of Larotrectinib that can be dissolved in DMSO?

A2: The solubility of Larotrectinib in DMSO can vary slightly depending on the specific salt form (e.g., Larotrectinib vs. Larotrectinib sulfate) and the purity of the compound. However, a high concentration can be achieved. For detailed solubility information, please refer to the quantitative data table below.

Q3: My Larotrectinib in DMSO has crystallized after storage. What should I do?

A3: Crystallization of a compound in DMSO upon storage can occur, especially if the solution was stored at a lower temperature or if the DMSO has absorbed moisture. To redissolve the Larotrectinib, you can gently warm the vial in a water bath at 37°C and vortex or sonicate the

solution until the crystals have completely dissolved.<sup>[1]</sup> It is recommended to visually inspect the solution for any remaining precipitate before use.

Q4: What is the recommended storage condition for Larotrectinib stock solutions in DMSO?

A4: For long-term stability, it is recommended to store Larotrectinib stock solutions in DMSO at -80°C.<sup>[1]</sup> When stored properly, the solution can be stable for up to one year. For powdered Larotrectinib, storage at -20°C is recommended for up to three years.<sup>[1]</sup>

Q5: What is the mechanism of action of Larotrectinib?

A5: Larotrectinib is a potent and selective inhibitor of the Tropomyosin Receptor Kinases (TRKA, TRKB, and TRKC).<sup>[2][4]</sup> In cancers driven by NTRK gene fusions, the resulting TRK fusion proteins are constitutively active, leading to uncontrolled cell proliferation and survival. Larotrectinib binds to the ATP-binding pocket of the TRK kinase domain, inhibiting its activity and blocking downstream signaling pathways such as the MAPK and PI3K-AKT pathways.<sup>[5]</sup> This ultimately leads to the induction of apoptosis and cell cycle arrest in tumor cells harboring these fusions.<sup>[2][6]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in cell culture media after adding Larotrectinib-DMSO stock.	The final concentration of DMSO in the media is too high, causing the compound to precipitate. The concentration of Larotrectinib in the final media exceeds its aqueous solubility.	Ensure the final concentration of DMSO in your cell culture media is low, typically $\leq 0.1\%$ , to maintain compound solubility and minimize solvent toxicity. Prepare a more dilute intermediate stock solution in DMSO or culture medium before adding it to the final cell culture plate.
Inconsistent experimental results between batches.	The Larotrectinib-DMSO stock solution has degraded due to improper storage (e.g., exposure to light, repeated freeze-thaw cycles).	Aliquot the Larotrectinib-DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots protected from light at $-80^{\circ}\text{C}$ .
No observable effect on cells that are supposed to be sensitive to Larotrectinib.	The concentration of Larotrectinib used is too low. The cells do not harbor an NTRK gene fusion. The Larotrectinib stock solution was not properly prepared or has degraded.	Perform a dose-response experiment to determine the optimal concentration for your cell line. Confirm the presence of an NTRK gene fusion in your cell line using appropriate molecular techniques. Prepare a fresh stock solution of Larotrectinib and verify its concentration.
Cell death is observed in the vehicle control (DMSO only) group.	The concentration of DMSO is too high and is causing cellular toxicity.	Use a lower final concentration of DMSO in your experiments. It is recommended to keep the final DMSO concentration below $0.5\%$ , and ideally at or below $0.1\%$ . <sup>[1]</sup>

## Quantitative Data

Table 1: Solubility of Larotrectinib and its Sulfate Salt in DMSO

Compound	Form	Molecular Weight (g/mol)	Solubility in DMSO (mg/mL)	Molar Concentration (mM)	Source
Larotrectinib	Free Base	428.44	86	200.72	<a href="#">[3]</a> <a href="#">[7]</a>
Larotrectinib sulfate	Sulfate Salt	526.51	50	94.96	<a href="#">[1]</a> <a href="#">[8]</a>
Larotrectinib sulfate	Sulfate Salt	526.51	100	189.92	<a href="#">[2]</a> <a href="#">[6]</a>

Note: The solubility of compounds can vary between different suppliers and batches. It is always recommended to perform a small-scale solubility test.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Larotrectinib Stock Solution in DMSO

Materials:

- Larotrectinib powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:  
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$
For example, to prepare 1 mL of a 10 mM stock solution of Larotrectinib (MW: 428.44 g/mol):  
$$\text{Mass} = 10 \times 428.44 \times 0.001 = 4.2844 \text{ mg}$$
- Weigh the Larotrectinib: Carefully weigh the calculated amount of Larotrectinib powder.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the Larotrectinib powder.
- Mix thoroughly: Vortex the solution until the powder is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.[\[1\]](#)
- Store properly: Aliquot the stock solution into single-use sterile tubes and store at -80°C.

## Protocol 2: Treating Cells with Larotrectinib

### Materials:

- Cells in culture
- Complete cell culture medium
- Larotrectinib-DMSO stock solution (e.g., 10 mM)
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips

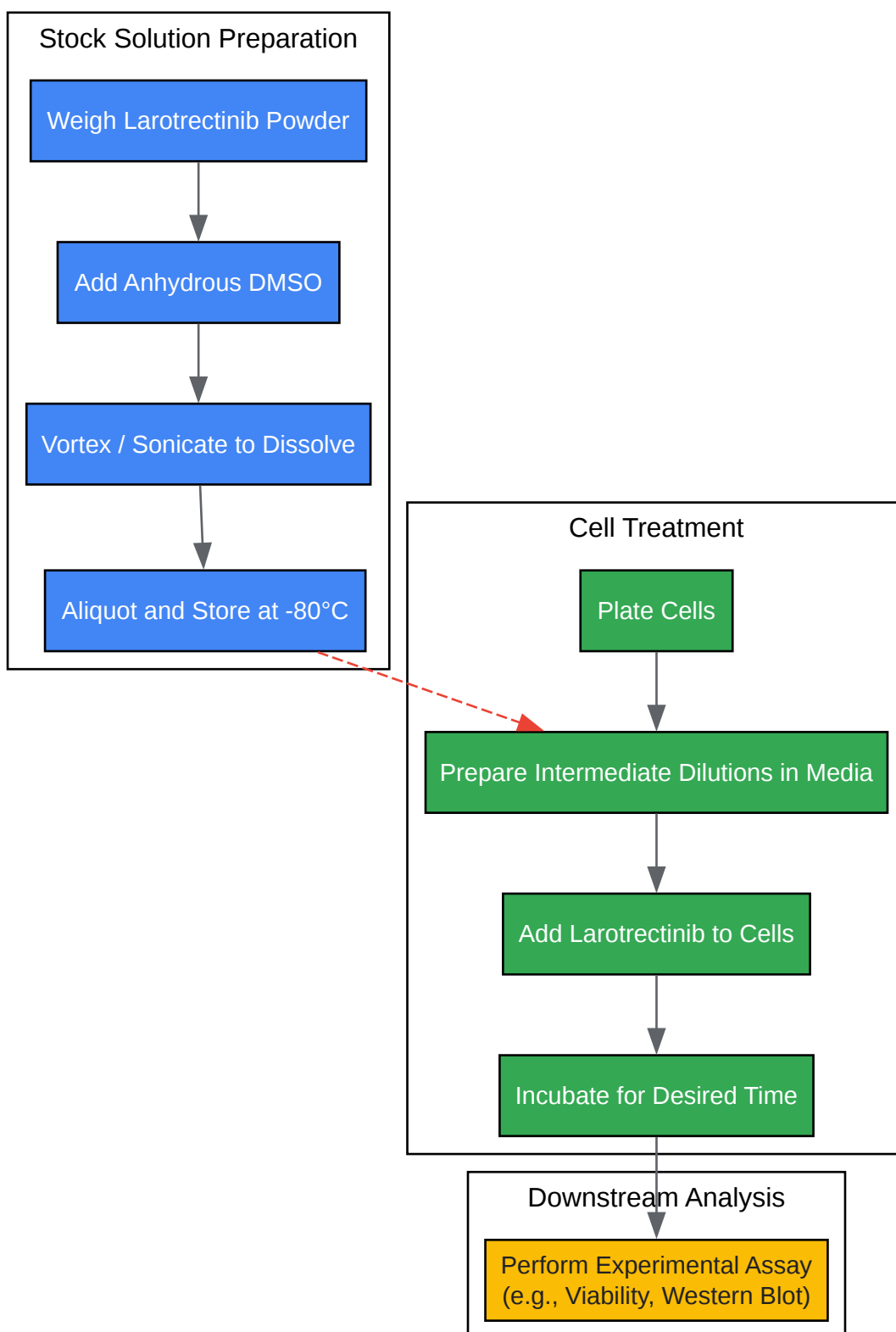
### Procedure:

- Prepare an intermediate dilution: Prepare a series of intermediate dilutions of the Larotrectinib stock solution in complete cell culture medium. For example, to achieve a final concentration of 100 nM in 1 mL of media, you can add 1 µL of a 100 µM intermediate stock to the well.
- Treat the cells: Add the desired volume of the final Larotrectinib dilution to your cell culture plates. Remember to include a vehicle control group treated with the same final

concentration of DMSO as the highest Larotrectinib concentration used.

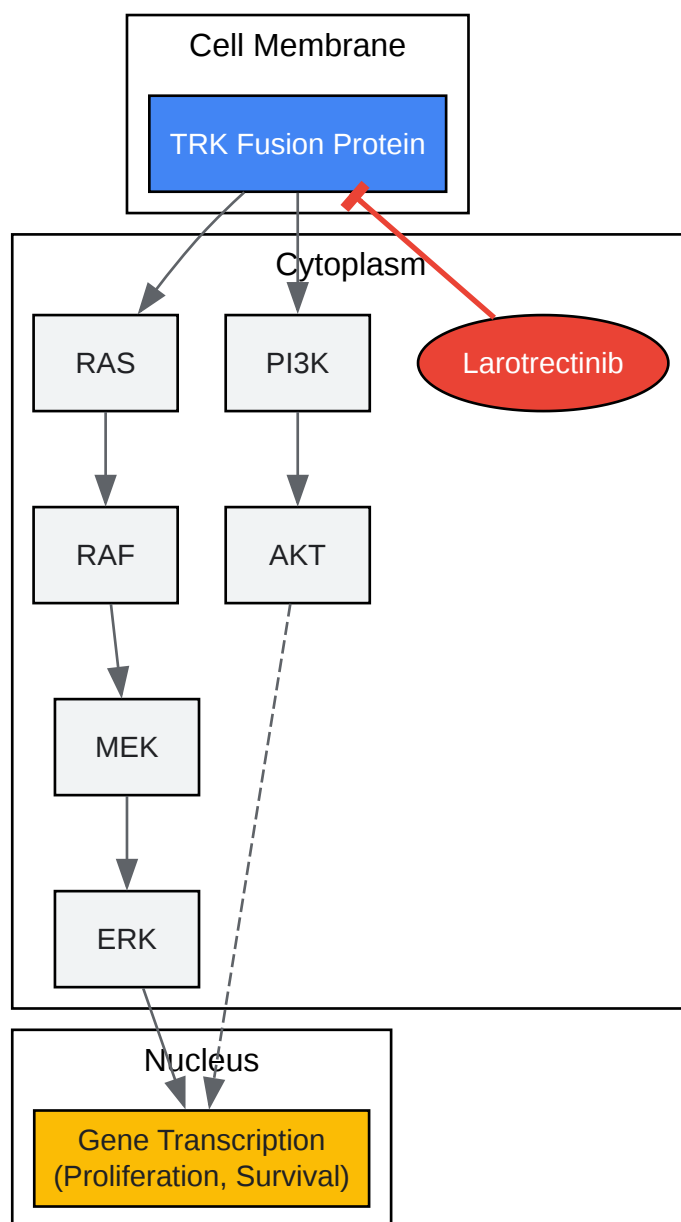
- Incubate: Incubate the cells for the desired treatment duration under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- Assay: Proceed with your downstream experimental assays (e.g., viability assay, western blot, etc.).

## Visualizations



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Caption: Experimental workflow for using Larotrectinib in cell culture.



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Caption: Simplified signaling pathway inhibited by Larotrectinib.

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